

# Commercial Availability and Technical Guide for **cis-3-Hexenyl lactate**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: ***cis-3-Hexenyl lactate***

Cat. No.: ***B1587963***

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and potential biological relevance of **cis-3-Hexenyl lactate**. The information is tailored for researchers, scientists, and professionals involved in drug development and related fields.

## Commercial Availability and Suppliers

**cis-3-Hexenyl lactate** is commercially available from a variety of suppliers, primarily catering to the flavor, fragrance, and chemical research industries. The compound is valued for its green, fruity, and creamy aroma profile. For research and development purposes, it is crucial to consider the purity, quantity, and available technical documentation when selecting a supplier. Below is a summary of notable suppliers and their typical product specifications.

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥97% (natural), ≥98% (synthetic)	1 g, 100 g, 500 g, 1 kg	Offers both natural and synthetic grades. Provides basic physical and chemical properties.
Vigon International	Varies	1 kg, 5 kg, 10 kg, 50 kg	Provides FEMA number and other regulatory information. Safety data sheets are available.
Sinofi Ingredients	Food Grade (FCC, GC Content ≥98.0%)	Bulk quantities	A bulk manufacturer and supplier based in China. <a href="#">[1]</a>
Chemical Bull	Premium-grade for flavor and fragrance	Bulk volumes	Offers global distribution and supporting documents. <a href="#">[2]</a>
HERBOCHEM INDUSTRIES	98%	As per buyer requirement (Min. 100 kg)	Manufacturer, exporter, and supplier based in India. <a href="#">[3]</a>
ODOWELL	≥98%	Inquire for details	Manufacturer and supplier in China. Provides some chemical properties. <a href="#">[4]</a>
Santa Cruz Biotechnology	For research use only	Inquire for details	Provides basic molecular information. <a href="#">[5]</a>

## Pricing Information:

Pricing for **cis-3-Hexenyl lactate** can vary significantly based on the supplier, grade (natural vs. synthetic), purity, and order volume. As of late 2025, indicative pricing from some suppliers is as follows:

Supplier	Quantity	Price (USD)
Vigon International	1 kg	\$1,001.00
Vigon International	5 kg	\$876.00/kg
Vigon International	10 kg	\$856.00/kg
Vigon International	50 kg	\$850.00/kg
Sigma-Aldrich (Natural)	100 g	\$176.00
Sigma-Aldrich (Natural)	500 g	\$682.00
Sigma-Aldrich (Natural)	1 kg	\$1,240.00

Note: Prices are subject to change and should be confirmed with the supplier.

## Physicochemical and Regulatory Data

Property	Value	Reference
CAS Number	61931-81-5	[5][6]
FEMA Number	3690	[6]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[5]
Molecular Weight	172.22 g/mol	[5]
Boiling Point	71 °C at 0.7 mm Hg	[4]
Density	~0.982 g/mL at 25 °C	[4]
Refractive Index	~1.446 at 20 °C	[4]
Regulatory Status	Generally Recognized as Safe (GRAS) by FEMA	[1]

## Experimental Protocols

While the industrial production of **cis-3-Hexenyl lactate** is often a proprietary process, a common and efficient method for its synthesis, particularly for research applications, is through lipase-catalyzed esterification. This chemoenzymatic approach offers high selectivity and milder reaction conditions compared to traditional chemical synthesis.

### Lipase-Catalyzed Synthesis of **cis-3-Hexenyl lactate**

This protocol is a representative method based on published procedures for lipase-catalyzed esterification of alcohols.

#### Materials:

- cis-3-Hexenol ( $\geq 98\%$ )
- Lactic acid ( $\geq 85\%$ )
- Immobilized lipase (e.g., Novozym 435 from *Candida antarctica* lipase B)
- Anhydrous organic solvent (e.g., n-hexane or toluene)
- Molecular sieves (3 $\text{\AA}$ , activated)
- Sodium bicarbonate (5% w/v aqueous solution)
- Anhydrous sodium sulfate
- Rotary evaporator
- Magnetic stirrer with heating plate
- Reaction vessel with a condenser

#### Procedure:

- **Reactant Preparation:** In a clean, dry reaction vessel, dissolve equimolar amounts of cis-3-Hexenol and lactic acid in the chosen anhydrous organic solvent (e.g., a 0.5 M solution).

- Water Removal: Add activated molecular sieves (approximately 10% of the total reaction volume by weight) to the mixture to remove any residual water and the water produced during the esterification, which can inhibit the enzyme and shift the equilibrium towards the reactants.
- Enzyme Addition: Add the immobilized lipase to the reaction mixture. A typical enzyme loading is 1-5% (w/w) of the total substrate weight.
- Reaction: Stir the mixture at a constant temperature, typically between 40-60°C. The reaction progress can be monitored by taking small aliquots over time and analyzing them by gas chromatography (GC).
- Reaction Quenching and Enzyme Recovery: Once the reaction has reached the desired conversion, stop the stirring and filter the reaction mixture to recover the immobilized lipase. The enzyme can often be washed with fresh solvent and reused.
- Work-up: Transfer the filtrate to a separatory funnel. Wash the organic phase sequentially with a 5% sodium bicarbonate solution to remove unreacted lactic acid, followed by distilled water until the aqueous layer is neutral.
- Drying and Solvent Removal: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **cis-3-Hexenyl lactate** can be further purified by vacuum distillation or column chromatography on silica gel to achieve high purity.

## Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the analysis of volatile compounds like **cis-3-Hexenyl lactate**, allowing for both qualitative and quantitative assessment.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.

Typical GC Conditions:

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms, or equivalent), 30 m x 0.25 mm ID x 0.25  $\mu$ m film thickness.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 50°C, hold for 2 minutes.
  - Ramp: Increase at 5-10°C/min to 250°C.
  - Final hold: 5-10 minutes at 250°C.
- Injection Mode: Split or splitless, depending on the sample concentration.

#### Typical MS Conditions:

- Ion Source Temperature: 230°C.
- Ionization Energy: 70 eV.
- Mass Range: m/z 40-400.
- Scan Mode: Full scan.

#### Data Analysis:

- Identification of **cis-3-Hexenyl lactate** is achieved by comparing the retention time and the mass spectrum of the analyte with that of a known standard or by matching the mass spectrum with a library database (e.g., NIST).

## Potential Biological Relevance and Signaling Pathways

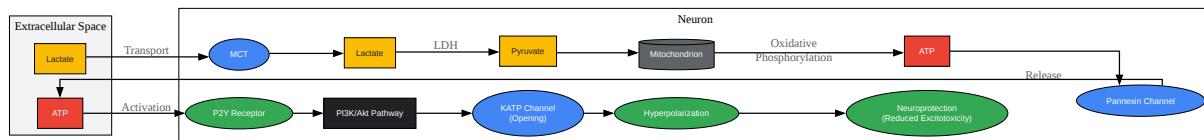
While **cis-3-Hexenyl lactate** is primarily used in the flavor and fragrance industry, there is a growing interest in the biological activities of lactate and its derivatives. One supplier has noted

"promising therapeutic attributes with regards to the treatment of neurodegenerative conditions" for **cis-3-Hexenyl lactate**, although peer-reviewed scientific literature to substantiate this specific claim is currently lacking.

However, a substantial body of research highlights the emerging role of lactate as a signaling molecule in the central nervous system (CNS), with significant implications for neuroprotection. Lactate is no longer considered merely a metabolic waste product but is now recognized as an important energy substrate for neurons and a key player in astrocyte-neuron communication.

## Lactate-Mediated Neuroprotective Signaling Pathway

Recent studies have elucidated a signaling cascade through which lactate can protect neurons from excitotoxicity, a common mechanism of neuronal damage in neurodegenerative diseases and ischemic events. This pathway involves the generation of ATP from lactate, which then acts as an extracellular signaling molecule.



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Figure 1. A simplified diagram of a lactate-mediated neuroprotective signaling pathway.

### Pathway Description:

- **Uptake:** Extracellular lactate is transported into neurons via monocarboxylate transporters (MCTs).

- **Metabolism:** Inside the neuron, lactate is converted to pyruvate by lactate dehydrogenase (LDH). Pyruvate then enters the mitochondria and is utilized in the tricarboxylic acid (TCA) cycle and oxidative phosphorylation to generate ATP.
- **ATP Release:** The increased intracellular ATP is released into the extracellular space through pannexin channels.
- **Purinergic Signaling:** Extracellular ATP acts as a signaling molecule by activating P2Y purinergic receptors on the neuronal surface.
- **Downstream Cascade:** Activation of P2Y receptors triggers downstream signaling cascades, including the PI3K/Akt pathway.
- **Neuroprotection:** This signaling cascade leads to the opening of ATP-sensitive potassium (KATP) channels, resulting in neuronal hyperpolarization. This hyperpolarization makes the neuron less excitable and therefore more resistant to excitotoxic insults, ultimately leading to neuroprotection.

The potential relevance of **cis-3-Hexenyl lactate** to this pathway lies in its potential to be hydrolyzed *in vivo* to release lactate and cis-3-hexenol. The lipophilic nature of the ester may facilitate its transport across the blood-brain barrier, potentially acting as a pro-drug for lactate delivery to the CNS. However, this is a hypothesis that requires experimental validation. The biological effects of the cis-3-hexenol moiety would also need to be investigated.

## Conclusion

**cis-3-Hexenyl lactate** is a readily available fine chemical with well-established applications in the flavor and fragrance industries. For researchers in drug development, its potential as a lactate pro-drug for CNS applications presents an intriguing, albeit underexplored, avenue of investigation. The provided technical information and experimental protocols offer a starting point for further research into the synthesis, analysis, and potential therapeutic applications of this compound. Future studies are needed to elucidate the specific biological activities of **cis-3-Hexenyl lactate** and to validate its potential role in neuroprotection.

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for cis-3-Hexenyl lactate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1587963#commercial-availability-and-suppliers-of-cis-3-hexenyl-lactate>

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